

Methyl 3-cyanopropanoate safety data sheet and hazards

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Compound of Interest

Compound Name: Methyl 3-cyanopropanoate

Cat. No.: B043914

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An In-depth Technical Guide to the Safe Handling of Methyl 3-cyanopropanoate

This guide provides a comprehensive overview of the hazards, safety protocols, and emergency procedures associated with **Methyl 3-cyanopropanoate** (CAS No. 4107-62-4). It is intended for researchers, chemists, and drug development professionals who handle this reagent in a laboratory setting. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety.

Chemical Identity and Physicochemical Properties

Methyl 3-cyanopropanoate, also known as Methyl β -cyanopropionate, is a bifunctional organic molecule containing both a nitrile and an ester functional group.^{[1][2]} This structure makes it a valuable building block in organic synthesis. Understanding its physical properties is the first step in a robust risk assessment.

Structure:

- Molecular Formula: $C_5H_7NO_2$ ^{[1][3]}
- SMILES: COC(=O)CCC#N^{[1][4]}
- InChIKey: BPSKURPOKFSLHJ-UHFFFAOYSA-N^{[1][4]}

A summary of its key physicochemical properties is presented below. This data is critical for determining appropriate storage conditions, predicting its behavior in case of a spill, and selecting appropriate fire-fighting measures.

Property	Value	Source
CAS Number	4107-62-4	[1][3][5]
Molecular Weight	113.11 g/mol	[1][3]
Appearance	Colorless to almost colorless clear liquid	[6]
Boiling Point	216 °C	[6]
Density	1.08 g/cm ³	[6]
Refractive Index	1.422	[6]

Hazard Identification and GHS Classification

Methyl 3-cyanopropanoate is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary danger stems from its acute toxicity if ingested.[1] The presence of the nitrile group suggests a potential for metabolic release of cyanide ions, a common mechanism of toxicity for organic nitriles, which necessitates stringent handling protocols.

The GHS classification, aggregated from multiple suppliers, is summarized in the table below.

[1][6]

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Skull and Crossbones
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Exclamation Mark
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Exclamation Mark
Flammable Liquids	Category 4	H227: Combustible liquid	(None)

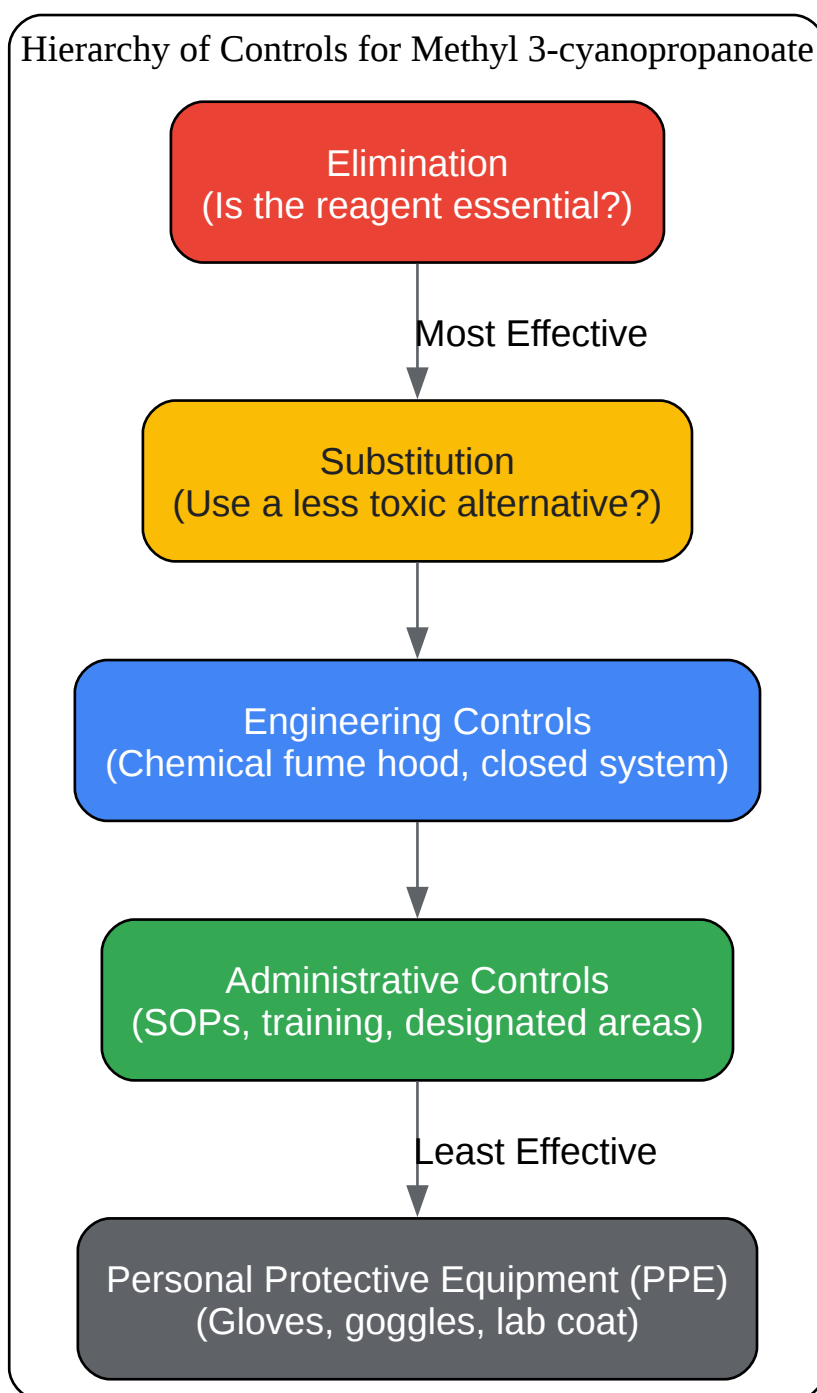
Signal Word: Danger^[1]^[6]

Some sources also indicate potential hazards for acute dermal toxicity (H311), respiratory irritation (H335), and germ cell mutagenicity (H340).^[1] Given this variability, a conservative approach that accounts for these more severe potential hazards is recommended when conducting a risk assessment.

Risk Assessment and Hierarchy of Controls

Before any procedure involving **Methyl 3-cyanopropanoate**, a thorough risk assessment is mandatory. The goal is to minimize exposure through all potential routes: ingestion, inhalation, and dermal contact. The hierarchy of controls provides a systematic framework for this assessment.

Hierarchy of Controls for Methyl 3-cyanopropanoate



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Caption: Hierarchy of controls for risk mitigation.

- Elimination/Substitution: The most effective control. Can the experiment be redesigned to avoid using this reagent, or can a less hazardous alternative be used?

- **Engineering Controls:** The primary means of protection. All work with **Methyl 3-cyanopropanoate** must be performed in a certified chemical fume hood to prevent inhalation of vapors.^[7]
- **Administrative Controls:** Establish Standard Operating Procedures (SOPs) for all tasks involving this chemical. Clearly label designated work areas. Ensure all personnel are trained on the specific hazards and emergency procedures. Do not eat, drink, or smoke in the work area.^{[7][8]}
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must not be used as a substitute for proper engineering controls.

Safe Handling and Personal Protective Equipment (PPE)

Handling this compound requires meticulous attention to detail to prevent exposure.

Required Personal Protective Equipment (PPE)

PPE Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Inspect for integrity before each use.	Prevents skin contact. Use proper glove removal technique to avoid contaminating skin.
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation. ^[7]
Skin/Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Not typically required if used within a functioning fume hood.	If engineering controls fail or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. ^[7]

General Handling Protocol

- **Preparation:** Before starting, ensure a chemical fume hood is operational. Clear the work area of all unnecessary items. Locate the nearest safety shower, eyewash station, and spill kit.
- **Aliquoting:** Use grounded equipment to prevent static discharge, as the material is a combustible liquid. Dispense the liquid slowly and carefully to avoid generating aerosols or splashes.
- **Post-Handling:** Tightly close the container immediately after use.^[7] Decontaminate all surfaces, glassware, and equipment.
- **Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Storage and Incompatibility

Proper storage is crucial for maintaining chemical stability and preventing hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, well-ventilated area, away from sources of heat or ignition.^[7] Keep containers tightly sealed and store in a secondary containment tray.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.^[7] Oxidizers can react violently with the organic components, while strong bases can catalyze hydrolysis or other reactions, leading to pressure buildup or decomposition.

Emergency Procedures

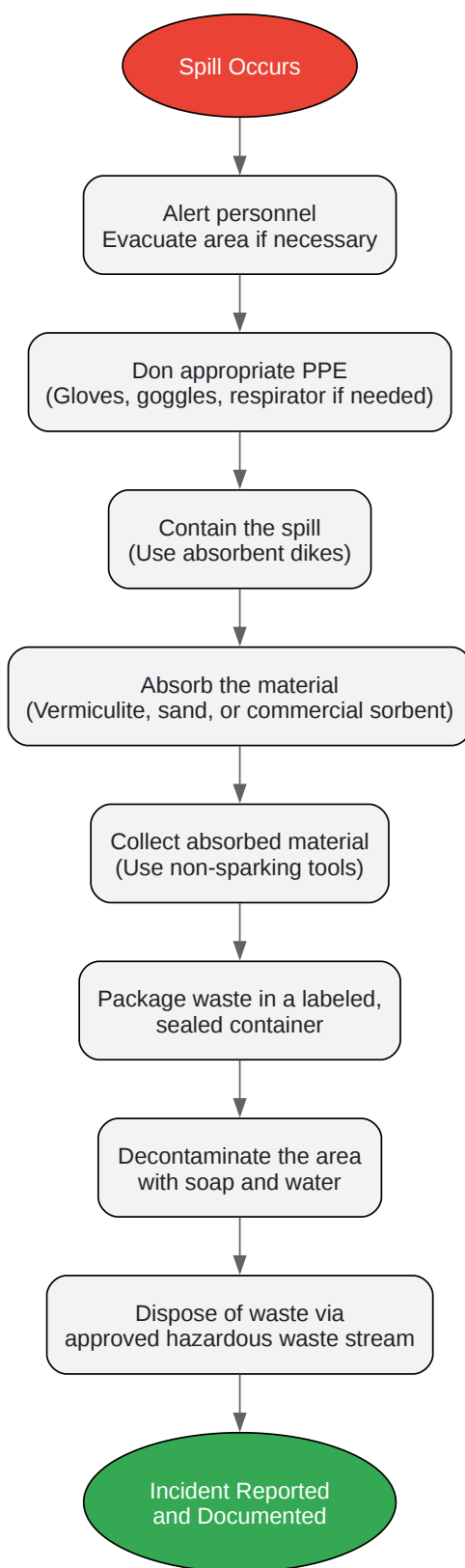
Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	Medical Emergency. Call a poison control center or doctor immediately.[8] Rinse the mouth with water. Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[9]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[7][10]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes.[7][10] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][10] Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.

Spill Response Protocol

The response to a spill depends on its size and location. The following workflow outlines a general procedure for a small-scale laboratory spill.



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Caption: Emergency workflow for a small laboratory spill.

Key Spill Response Steps:

- **Evacuate & Alert:** Immediately alert others in the vicinity. For large spills, evacuate the lab and call emergency services.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Contain & Absorb:** Use an inert, non-combustible absorbent material like vermiculite or sand to cover the spill.^[9]
- **Collect:** Using non-sparking tools, carefully scoop the absorbed material into a designated, sealable container for hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Dispose of the waste and contaminated materials through your institution's hazardous waste program.^{[7][8]}

Fire-Fighting Measures

Methyl 3-cyanopropanoate is a combustible liquid.^[1]

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).^[9]
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water (water jet), as it may scatter and spread the fire.
- **Hazardous Combustion Products:** Fire may produce toxic and irritating fumes, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and potentially highly toxic hydrogen cyanide (HCN).^[7]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products.^[7]

Disposal Considerations

Chemical waste must be handled and disposed of in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain. Collect waste in a properly labeled, sealed container and transfer it to your institution's environmental health and safety office for disposal.[7]

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